

# Personal protective equipment for handling AM-966

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# **Essential Safety and Handling Guide for AM-966**

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **AM-966** (CAS: 1228690-19-4), a high-affinity, selective, oral LPA1 (lysophosphatidic acid receptor 1) antagonist. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment. **AM-966** is intended for research use only and is not for human or veterinary use.

# Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive GHS classification is not uniformly available across all supplier Safety Data Sheets (SDS), the available information indicates that **AM-966** should be handled with care. The primary routes of exposure are inhalation, ingestion, and skin/eye contact. The toxicological properties have not been fully investigated. Therefore, a cautious approach to handling is warranted.

Recommended Personal Protective Equipment (PPE)

A summary of the recommended PPE for handling **AM-966** is provided in the table below.



PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for tears or holes before and during use.
Skin and Body	Laboratory coat, long-sleeved clothing, and closed-toe shoes. For larger quantities or potential for splashing, an apron or coveralls may be necessary.
Respiratory	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

## **Safe Handling and Storage Procedures**

Proper handling and storage are crucial to minimize exposure risk and maintain the integrity of the compound.

Operational Plan: Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Prepare the work
  area by ensuring it is clean, well-ventilated, and free of clutter. A chemical fume hood is
  recommended for all procedures involving the solid form of AM-966 or when preparing
  solutions.
- Weighing: If weighing the solid compound, do so in a fume hood or a ventilated balance enclosure to prevent inhalation of dust. Use appropriate tools (e.g., spatula) to handle the powder.
- Solution Preparation: When dissolving AM-966, add the solvent to the solid slowly to avoid splashing. As indicated by suppliers, AM-966 is soluble in DMSO.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Clean all equipment and the work area to prevent cross-contamination.



#### Storage Plan

- Short-term Storage: Store AM-966 in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area.
- Long-term Storage: For long-term storage, consult the supplier's recommendations, which may include storage at specific temperatures (e.g., -20°C).
- Incompatibilities: Keep away from strong oxidizing agents.

### **Disposal Plan**

Dispose of **AM-966** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

Step-by-Step Disposal Guidance

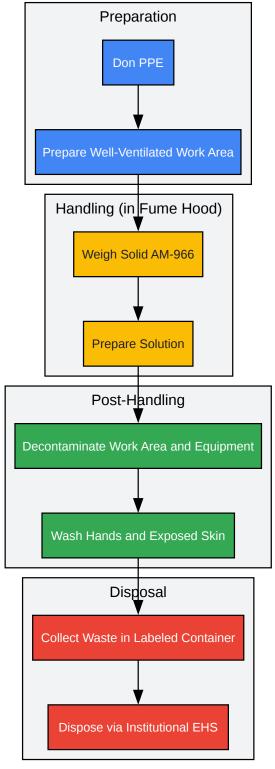
- Waste Collection: Collect waste AM-966 and any materials that have come into contact with it (e.g., gloves, pipette tips, empty containers) in a designated, labeled, and sealed hazardous waste container.
- Waste Segregation: Do not mix AM-966 waste with other waste streams unless specifically permitted by your institution's hazardous waste management plan.
- Institutional Procedures: Follow your institution's specific procedures for the pickup and disposal of chemical waste. Contact your Environmental Health and Safety (EHS) department for guidance.

## **Experimental Workflow Visualization**

The following diagram illustrates the standard workflow for the safe handling and disposal of **AM-966** in a laboratory setting.



Safe Handling and Disposal Workflow for AM-966



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Caption: Workflow for safe handling and disposal of AM-966.







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